

An In-depth Technical Guide to Chlorodimethylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorodimethylsilane

Cat. No.: B094632

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **chlorodimethylsilane**, a key reagent in organic and organosilicon chemistry. The information is presented to support its application in research, development, and drug discovery.

Core Properties of Chlorodimethylsilane

Chlorodimethylsilane, also known by its synonym dimethylchlorosilane (DMCS), is a highly reactive, colorless liquid organosilicon compound.^[1] Its utility as a versatile intermediate is well-established in the synthesis of a wide array of organosilicon compounds, including silicone resins, rubbers, and fluids.^[1]

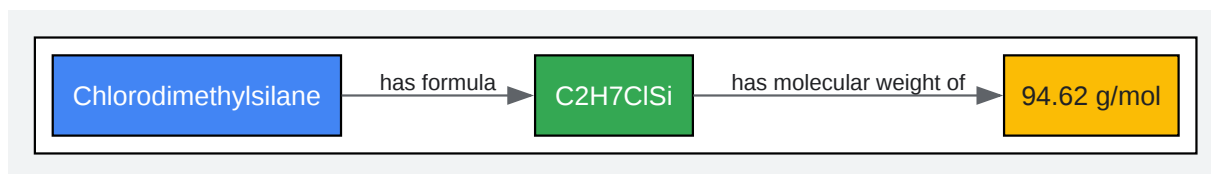
Quantitative Physicochemical Data

The molecular formula and weight are critical parameters for stoichiometric calculations in chemical synthesis. The data for **chlorodimethylsilane** is summarized below.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₇ ClSi	[1][2][3][4][5]
(CH ₃) ₂ SiHCl	[6]	
Molecular Weight	94.61 g/mol	[2][5]
94.62 g/mol	[3][4][6]	
94.64 g/mol	[1]	

Structural and Molecular Relationship

The chemical identity of a compound is fundamentally defined by its name, formula, and molecular weight. The following diagram illustrates the direct relationship between these core attributes for **chlorodimethylsilane**.



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*Figure 1: Relationship between the chemical name, formula, and molecular weight of **chlorodimethylsilane**.*

Experimental Protocols

While this guide focuses on the fundamental properties of **chlorodimethylsilane**, detailed experimental protocols for its use are application-specific. For instance, its application in the synthesis of hydrodimethylsilyl ethers typically involves its reaction in the presence of a tertiary amine like triethylamine.[3] When used for preparing vinyl dimethylsilanols, it undergoes palladium-catalyzed cross-coupling with aryl iodides.[3] Researchers should refer to specific literature for detailed methodologies relevant to their work.

This document serves as a foundational reference for professionals engaged in chemical synthesis and materials science. For further information on handling, safety, and specific applications, consultation of a comprehensive Safety Data Sheet (SDS) and relevant scientific literature is strongly recommended.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Chlorodimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b094632#chlorodimethylsilane-molecular-weight-and-formula\]](https://www.benchchem.com/product/b094632#chlorodimethylsilane-molecular-weight-and-formula)

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